

Proper Disposal Procedures for TPU-0037C

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Compound of Interest

Compound Name: **TPU-0037C**

Cat. No.: **B15569705**

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The following provides essential safety and logistical information for the proper disposal of **TPU-0037C**, a metabolite of the marine actinomycete *S. platensis* known for its activity against Gram-positive bacteria.^{[1][2][3][4]} Adherence to these guidelines is crucial for maintaining laboratory safety and environmental protection.

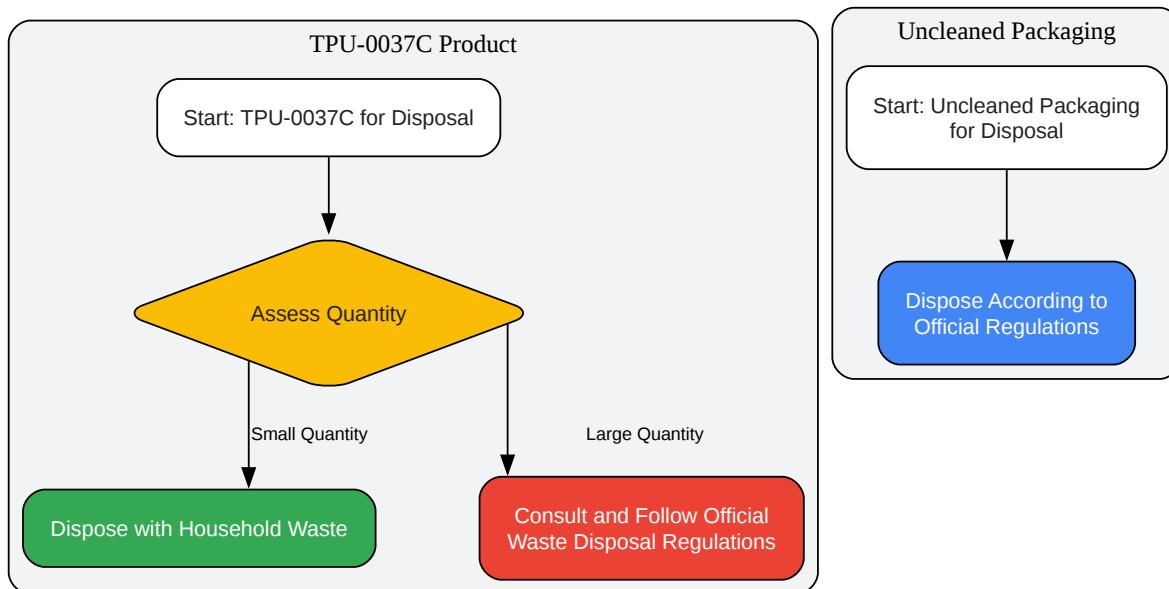
Disposal and Handling Recommendations

Based on the Safety Data Sheet (SDS), **TPU-0037C** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).^[5] However, standard precautionary measures for handling chemicals should always be followed. The substance is rated as water hazard class 1, indicating it is slightly hazardous for water, and large quantities should be prevented from reaching ground water, water courses, or sewage systems.

Parameter	Recommendation	Citation
Product Disposal	Smaller quantities can be disposed of with household waste. For larger quantities, disposal must be made according to official regulations. Do not allow the product to reach the sewage system.	
Uncleaned Packaging	Disposal must be made according to official regulations.	
Environmental Precautions	Do not allow undiluted product or large quantities of it to reach ground water, water course, or sewage system.	
Hazard Classification	Not classified as a hazardous substance.	[5]

TPU-0037C Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **TPU-0037C** and its packaging.



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Caption: Step-by-step workflow for the disposal of **TPU-0037C** product and its uncleaned packaging.

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References

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